

Structural Elucidation of Doxepin N-Oxide Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: Doxepin N-Oxide Hydrochloride

Cat. No.: B15292143

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Executive Summary & Chemical Context

Target Analyte: **Doxepin N-Oxide Hydrochloride** CAS Registry Number: 22684-91-9 (Free base generic ref) Molecular Formula: $C_{19}H_{21}NO_2 \cdot HCl$ (Salt form) Role: Oxidative degradation product (impurity) and Phase I metabolite.

Doxepin exists as a mixture of (E) and (Z) geometric isomers (typically ~85:15).^[1] Consequently, the N-oxide derivative retains this isomerism. The structural elucidation process must not only confirm the N-oxidation of the tertiary amine but also rigorously assign the geometric configuration. This guide prioritizes Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS) as the primary elucidation tools.

Synthesis of Reference Standard

To validate the structure of an unknown impurity, a reference standard must be synthesized via controlled oxidation.

- Precursor: Doxepin Hydrochloride (USP/EP Grade).
- Reagent: 3-Chloroperbenzoic acid (mCPBA) or Hydrogen Peroxide (30%).

- **Reaction Mechanism:** Electrophilic attack of the peracid oxygen on the lone pair of the tertiary nitrogen.
- **Salt Formation:** The resulting N-oxide is treated with anhydrous HCl in diethyl ether to yield the hydrochloride salt ($R_3N^+-OH Cl^-$).

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Critical Note: N-oxides are thermally labile. Avoid high temperatures ($>60^\circ C$) during isolation to prevent Cope elimination (formation of the hydroxylamine and alkene).

Analytical Strategy: Mass Spectrometry (HRMS)

Mass spectrometry provides the first tier of structural evidence: elemental composition and the diagnostic "oxygen loss" fragmentation.

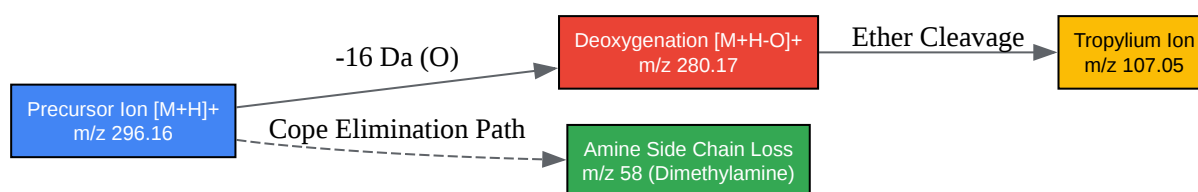
Ionization & Elemental Composition

- **Method:** ESI-QTOF or Orbitrap (Positive Mode).
- **Theoretical $[M+H]^+$:**
 - Doxepin (Free Base):
Da
 - Doxepin N-Oxide (Free Base):
Da (+15.9949 Da shift).
- **Isotopic Pattern:** Confirm the presence of Chlorine ($^{35}Cl/^{37}Cl$ ratio of 3:1) if analyzing the salt species intact, though ESI typically observes the cation

Diagnostic Fragmentation Pathways

N-oxides exhibit a characteristic fragmentation pattern distinct from their parent amines.

- Deoxygenation ($[M-16]$): The most diagnostic peak. Thermal source conditions or high collision energy (CE) often strip the oxygen, yielding a fragment identical to the Doxepin parent ion (280).
- Tropylium Ion Formation: Cleavage of the ether linkage yields the hydroxy-tropylium ion (107), confirming the tricyclic core remains intact.



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Figure 1: Proposed fragmentation pathway for Doxepin N-Oxide in ESI(+)-MS/MS.

NMR Spectroscopy: The Definitive Proof

NMR is the only technique capable of distinguishing the N-oxide moiety from other oxidation products (e.g., hydroxylated rings) and assigning E/Z stereochemistry.

Sample Preparation[3][4]

- Solvent: DMSO- d_6 is preferred over $CDCl_3$.
 - Reason 1: Solubility of the hydrochloride salt.[2]
 - Reason 2: Prevention of solute aggregation which broadens N-oxide signals.
- Concentration: ~10-15 mg in 0.6 mL.

¹H NMR: The "N-Oxide Shift"

The oxidation of the nitrogen atom creates a strong inductive effect, deshielding adjacent protons (alpha-position).

Position	Proton Type	Doxepin HCl (δ ppm)	Doxepin N-Oxide HCl (δ ppm)	Shift (Δδ)
N-CH ₃	Methyls	~2.7	3.1 - 3.4	+0.4 - 0.7
α-CH ₂	Methylene	~3.1	3.5 - 3.8	+0.4 - 0.7
Vinyl	=CH-	~5.7	~5.7 - 5.8	Minimal
Aromatic	Ar-H	6.8 - 7.4	6.9 - 7.5	Minor

“

Interpretation: The significant downfield shift of the

-methyl and

-methylene protons is the "smoking gun" for N-oxidation. In the salt form (N-OH⁺), these shifts may be even more pronounced due to the positive charge.

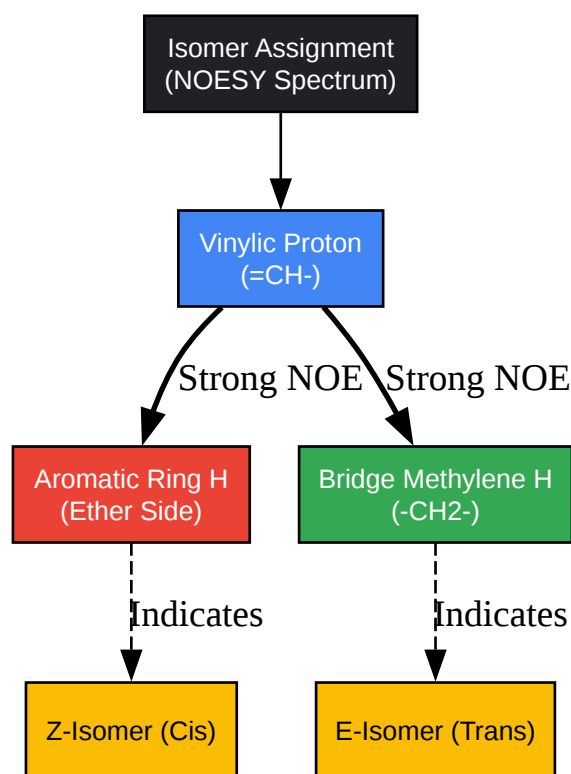
¹³C NMR & DEPT-135

- Carbons: The carbons directly attached to the nitrogen (-methyls and -methylene) will also shift downfield, typically by 10-15 ppm compared to the parent amine.
- Quaternary Carbons: Use HMBC to link the side chain to the tricyclic core.

Stereochemical Assignment (E vs. Z) via NOESY

Doxepin N-oxide retains the E/Z isomerism. Distinguishing them requires 2D NOESY (Nuclear Overhauser Effect Spectroscopy).

- Z-Isomer (Cis): The side chain is on the same side as the aromatic ring oxygen.
 - Key NOE: Strong correlation between the vinylic proton and the aromatic protons of the ring bearing the ether oxygen.
- E-Isomer (Trans): The side chain is opposite the ether oxygen.
 - Key NOE: Strong correlation between the vinylic proton and the methylene protons of the central ring (C-H₂ bridge).



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Figure 2: Logic flow for distinguishing E and Z isomers using NOESY correlations.

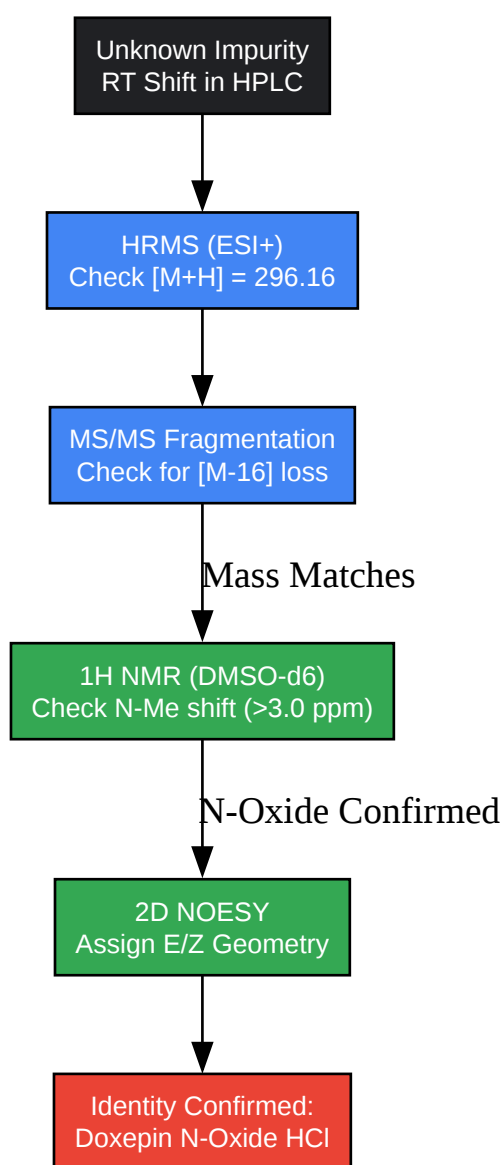
Infrared Spectroscopy (IR)

While less specific than NMR, IR provides corroborative evidence.

- N-O Stretch: Look for a strong band in the 950–970 cm^{-1} region. This band is absent in the parent tertiary amine.
- O-H Stretch (Salt): If isolated as the hydrochloride salt ($\text{N-OH}^+ \text{Cl}^-$), a broad absorption around 2500–3000 cm^{-1} may be observed, distinct from the carboxylic acid O-H.

Comprehensive Elucidation Workflow

The following diagram summarizes the decision tree for confirming the structure.



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Figure 3: Step-by-step structural elucidation workflow.

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